

# Physicochemical Properties of 4-Ethylnonan-2-one: A Technical Overview

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## Compound of Interest

Compound Name: 4-Ethylnonan-2-one

Cat. No.: B15434289

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Disclaimer: Publicly available scientific data on the specific physicochemical properties of **4-Ethylnonan-2-one** is limited. This guide provides a framework for the characterization of this compound, drawing parallels with the well-documented properties of a structurally related ketone, 4-methylpentan-2-one (also known as methyl isobutyl ketone or MIBK). The experimental protocols described are general methods applicable to the determination of these properties for organic compounds like ketones.

## Introduction

**4-Ethylnonan-2-one** is a ketone with the chemical formula  $C_{11}H_{22}O$ . Its structure consists of a nonane backbone with a ketone functional group at the second position and an ethyl group at the fourth position. A comprehensive understanding of its physicochemical properties is essential for its application in research, particularly in fields such as drug development and materials science, where such characteristics govern substance behavior, reactivity, and bioavailability. This document outlines the key physicochemical parameters and the experimental methodologies for their determination.

## Physicochemical Data

While specific experimental data for **4-Ethylnonan-2-one** is not readily available, the following tables present the known properties of the related compound, 4-methylpentan-2-one, to serve as a reference.

**Table 1: General and Physical Properties of 4-Methylpentan-2-one**

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O	[1]
Molecular Weight	100.16 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Pleasant, characteristic	[2][3]
Density	0.802 g/mL	[1]
Melting Point	-84.7 °C	[1]
Boiling Point	117 to 118 °C	[1]
Refractive Index (nD)	1.3958	[1]

**Table 2: Solubility and Partitioning of 4-Methylpentan-2-one**

Property	Value	Reference
Solubility in Water	1.91 g/100 mL (20 °C)	[1]
LogP (Octanol/Water Partition Coefficient)	1.31	[2]

## Experimental Protocols

The following are detailed methodologies for the experimental determination of key physicochemical properties applicable to ketones like **4-Ethylnonan-2-one**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology: Distillation

- **Apparatus Setup:** A standard distillation apparatus is assembled, consisting of a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The ketone sample is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The sample is gradually heated.
- **Data Collection:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.

## Determination of Melting Point

The melting point is the temperature at which a solid becomes a liquid. For a substance that is liquid at room temperature, this would be its freezing point.

Methodology: Differential Scanning Calorimetry (DSC)

- **Sample Preparation:** A small, accurately weighed sample of the compound is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The DSC instrument is programmed with a specific temperature range and heating/cooling rate.
- **Analysis:** The sample and reference pans are heated or cooled at a controlled rate. The instrument measures the difference in heat flow between the sample and the reference.
- **Data Interpretation:** A peak in the heat flow curve indicates the melting point (or freezing point upon cooling).

## Determination of Density

Density is the mass per unit volume of a substance.

Methodology: Pycnometry

- Apparatus: A pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is used.
- Measurement:
  - The mass of the clean, dry pycnometer is determined.
  - The pycnometer is filled with the sample liquid, and its mass is measured.
  - The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water), and its mass is determined.
- Calculation: The density of the sample is calculated using the masses and the known density of the reference liquid.

## Determination of Solubility

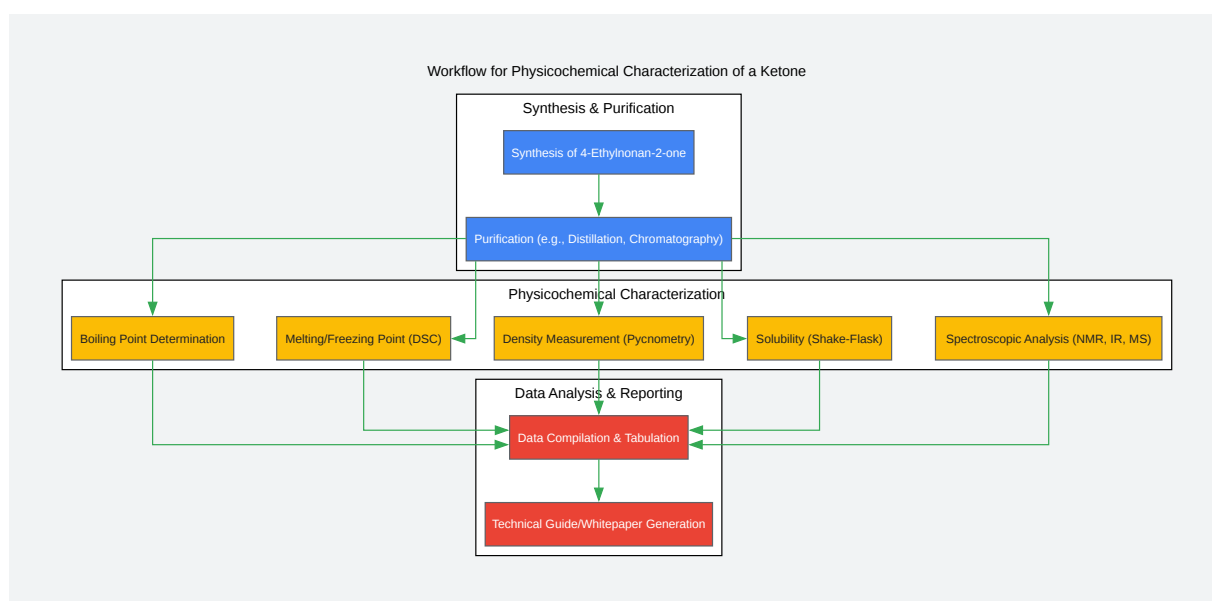
Solubility is the maximum amount of a solute that can dissolve in a known quantity of a solvent at a certain temperature.

Methodology: Shake-Flask Method

- Procedure:
  - An excess amount of the ketone is added to a known volume of the solvent (e.g., water) in a flask.
  - The flask is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - The mixture is then allowed to stand to separate the undissolved solute.
- Analysis: The concentration of the ketone in the saturated solution is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the physicochemical characterization of a novel ketone compound.



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A generalized workflow for the synthesis, purification, and physicochemical characterization of a ketone.

## Conclusion

While specific data for **4-Ethylnonan-2-one** remains to be experimentally determined and published, this guide provides the necessary framework for such an investigation. By following standardized experimental protocols, the key physicochemical properties can be accurately measured. This information is crucial for the safe handling, effective application, and further development of this and other novel chemical compounds in various scientific and industrial settings.

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## References

- 1. Methyl isobutyl ketone - Wikipedia [en.wikipedia.org]
- 2. Methyl Isobutyl Ketone | C<sub>6</sub>H<sub>12</sub>O | CID 7909 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Methyl-2-pentanone | 108-10-1 [chemicalbook.com]
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